

Comprehensive Safety and Handling Guide for 5-Hydroxy-2-methylpyridine-d6

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Compound of Interest

Compound Name: 5-Hydroxy-2-methylpyridine-d6

Cat. No.: B12387410

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5-Hydroxy-2-methylpyridine-d6**. Given that the primary hazards are associated with the parent compound, this information is based on the known properties of 5-Hydroxy-2-methylpyridine and general safety practices for pyridine derivatives. The substitution with deuterium is not expected to alter the fundamental chemical hazards.

Hazard Identification and Personal Protective Equipment (PPE)

5-Hydroxy-2-methylpyridine is classified as a substance that can cause skin and serious eye irritation.^{[1][2][3]} Therefore, adherence to stringent safety protocols is mandatory. The first line of defense against exposure is the correct use of Personal Protective Equipment (PPE).

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Recommended PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles or Glasses with side shields	Must be worn at all times in the laboratory. For tasks with a higher risk of splashing, a face shield should be used in addition to goggles.[4]
Skin	Chemical-resistant Lab Coat	A flame-retardant lab coat is recommended and should be kept fully buttoned.[4]
Nitrile or Butyl Rubber Gloves	Nitrile gloves are recommended for their resistance to pyridine-based compounds.[4][5] Always inspect gloves before use and change them frequently. For prolonged contact, consider double-gloving.[4]	
Respiratory	Chemical Fume Hood or Respirator	All work should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4][6] If a fume hood is unavailable, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[4][7]
Feet	Closed-toe Shoes	Open-toed shoes or sandals are not permitted in a laboratory environment.[4]

Physical and Chemical Properties

The following table summarizes key quantitative data for the non-deuterated parent compound, 5-Hydroxy-2-methylpyridine. These properties are essential for safe handling and storage.

Table 2: Physicochemical Data of 5-Hydroxy-2-methylpyridine

Property	Value
Molecular Formula	C ₆ H ₇ NO[8][9]
Molecular Weight	109.13 g/mol [8][9][10]
Appearance	White to pale tan or beige solid/powder.[8][11]
Melting Point	167 - 171 °C (332.6 - 339.8 °F)[8][11]
Boiling Point	~295 - 296 °C (~563 - 565 °F) (estimated)[11]
Odor	Odorless to a pyridine-like odor.[8][9]
Solubility	Slightly soluble in water.[9][11] Soluble in methanol.
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.[1][8]

Note: The molecular weight of **5-Hydroxy-2-methylpyridine-d6** is approximately 115.16 g/mol [12]

Operational and Disposal Plans

Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize risk and ensure a safe laboratory environment.

Experimental Workflow: Safe Handling Procedure

- Preparation:
 - Ensure a certified chemical fume hood is operational.[6]
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[13]

- Don all required PPE as detailed in Table 1.
- Handling the Compound:
 - Conduct all manipulations of **5-Hydroxy-2-methylpyridine-d6** within the fume hood to prevent inhalation of any dust or vapors.[4]
 - Avoid direct contact with skin, eyes, and clothing.[4]
 - Use appropriate tools (spatulas, etc.) to handle the solid material, preventing the formation of dust.[4]
- Storage:
 - Store the compound in a tightly closed, clearly labeled container.[4][6][8]
 - Keep the container in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and acids.[4][6][8]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[3][4]
 - Clean the work area and decontaminate any equipment used.

Emergency Procedures: Spills and Exposure

Accidents require immediate and appropriate responses to mitigate harm.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, seek medical advice.[2][5]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[\[1\]](#)[\[5\]](#)
- Ingestion: Clean the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)

Spill Management Protocol

- Evacuate: Immediately clear the area of all personnel.
- Communicate: Alert laboratory personnel and the safety officer of the spill.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Protect: Before cleanup, wear all appropriate PPE, including respiratory protection if necessary.
- Contain and Clean:
 - For small spills, carefully sweep up the solid material, avoiding dust formation.[\[1\]](#)
 - Place the collected material into a suitable, sealed container for disposal.[\[1\]](#)[\[2\]](#)
 - Wash the spill site thoroughly after the material has been removed.[\[4\]](#)

Disposal Plan

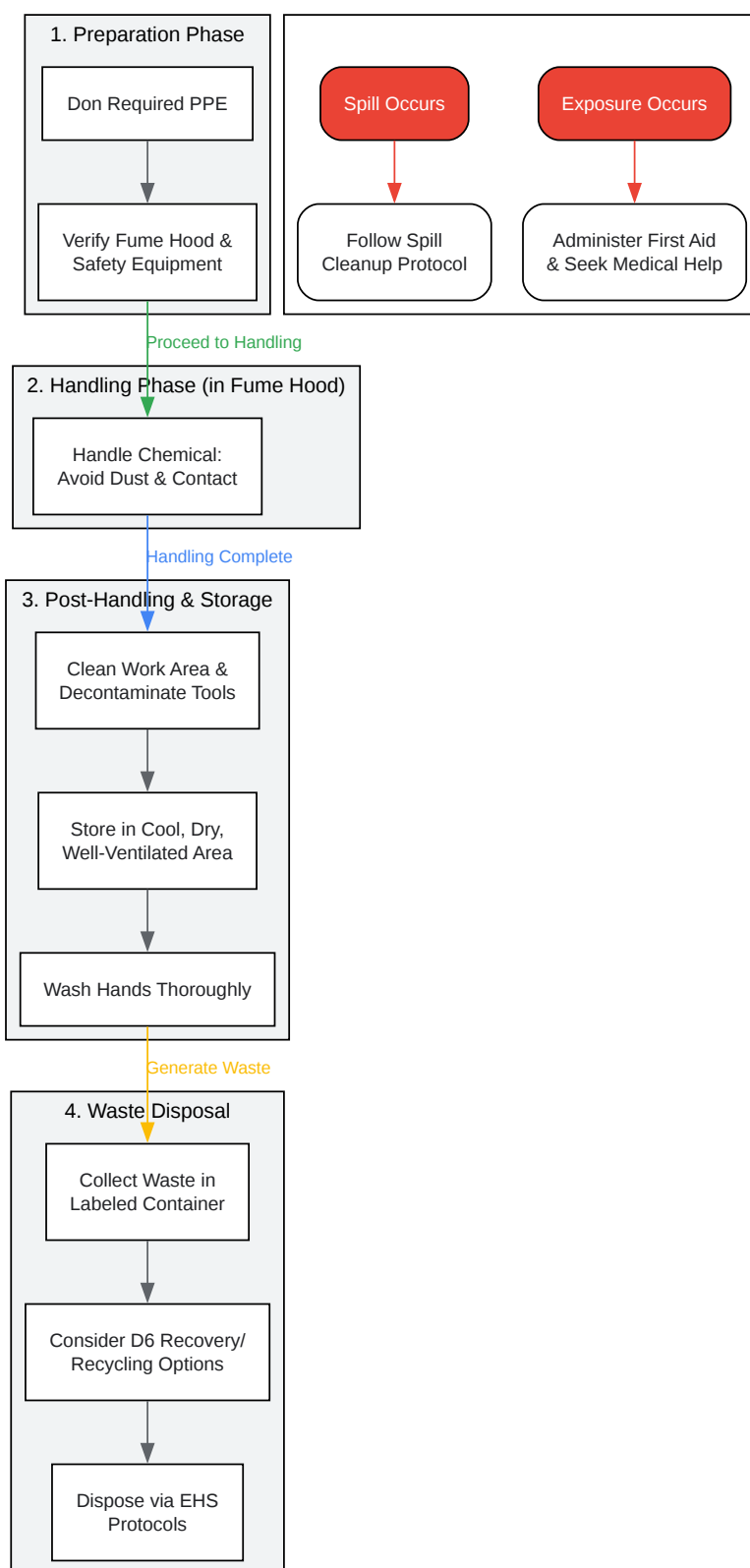
Proper disposal is a critical final step in the chemical handling workflow.

- Waste Collection: Collect all waste containing **5-Hydroxy-2-methylpyridine-d6**, including contaminated consumables, in a designated, sealed, and clearly labeled hazardous waste container.[\[13\]](#)
- Deuterated Compound Considerations: Deuterated compounds are valuable materials.[\[14\]](#) While they do not pose a unique environmental hazard compared to their non-deuterated counterparts, recycling and recovery of deuterium are encouraged.[\[15\]](#)[\[16\]](#)

- Disposal Pathway:
 - Segregate the waste from other chemical streams.
 - Consult your institution's Environmental Health and Safety (EHS) office for specific disposal procedures. They may have programs for the recovery of deuterated materials.
 - If no recycling program is available, dispose of the material as hazardous chemical waste in accordance with local, state, and federal regulations.

Visualized Workflow

The following diagram illustrates the logical flow for safely handling **5-Hydroxy-2-methylpyridine-d6** from initial preparation to final disposal.



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Caption: Safe Handling Workflow for **5-Hydroxy-2-methylpyridine-d6**.

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